

The Unassuming Architect: A Technical Guide to trans-3-Hydroxy-L-proline

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Compound of Interest

Compound Name: (2R,3S)-3-hydroxypyrrolidine-2-carboxylic acid

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An In-Depth Exploration for Researchers, Scientists, and Drug Development Professionals

Introduction

Within the vast and intricate world of biochemistry, certain molecules, though not always in the spotlight, play fundamentally crucial roles in the structure and function of biological systems. trans-3-Hydroxy-L-proline is one such molecule. Often overshadowed by its more abundant isomer, trans-4-hydroxy-L-proline, this non-proteinogenic amino acid is a critical component of collagen, the most abundant protein in mammals. Its presence, or absence, has profound implications for tissue integrity and has been linked to human diseases. This technical guide provides a comprehensive overview of trans-3-hydroxy-L-proline, delving into its nomenclature, biochemical significance, synthesis, and applications in research and drug development.

Nomenclature and Chemical Identity: A Multifaceted Profile

Precise identification of a chemical entity is paramount in scientific discourse. trans-3-Hydroxy-L-proline is known by a variety of names and identifiers across different databases and suppliers. A clear understanding of this nomenclature is essential for accurate literature searches and procurement.

Systematic and Common Names:

The unambiguous naming of trans-3-hydroxy-L-proline is governed by IUPAC nomenclature. However, a host of synonyms and trivial names are frequently encountered in literature and commercial catalogs.

Identifier Type	Identifier	Source
IUPAC Name	(2S,3S)-3-Hydroxypyrrolidine-2-carboxylic acid	[1] [2] [3]
CAS Number	4298-08-2	[1] [3] [4]
Common Synonyms	L-threo-3-hydroxyproline	[5]
(3S)-3-hydroxy-L-proline	[2]	
L-3-trans-Hydroxyproline	[6]	
H-3-Hyp-OH	[6]	
T3LHyp	[7]	
PubChem CID	440575	[2]
ChEBI ID	CHEBI:16889	[2]
Molecular Formula	C5H9NO3	[2] [3] [4]
Molecular Weight	131.13 g/mol	[2] [4]

The Biochemical Significance of a Subtle Hydroxylation

The introduction of a hydroxyl group at the C3 position of L-proline is a post-translational modification with significant biological consequences, primarily within the context of collagen structure and function.

A Key Player in Collagen Architecture

trans-3-Hydroxy-L-proline is found in various types of collagen, the primary structural protein of the extracellular matrix in animals.[\[8\]](#) Its formation is catalyzed by a family of enzymes known as prolyl 3-hydroxylases (P3Hs).[\[9\]](#) This modification is far less common than the hydroxylation

at the C4 position, with the ratio of trans-4-hydroxy-L-proline to trans-3-hydroxy-L-proline in whole-body collagens being approximately 100:1.[4]

While trans-4-hydroxy-L-proline is well-established to be crucial for the thermal stability of the collagen triple helix, the role of trans-3-hydroxy-L-proline is more nuanced. Some studies suggest that the presence of a 3-hydroxyl group may slightly destabilize the collagen triple helix in comparison to an unmodified proline residue.[1][10] However, it is believed to play a critical role in the supramolecular assembly of collagen fibrils, influencing the interactions between adjacent collagen molecules.[11]

The Prolyl 3-Hydroxylase Enzymatic Complex

The enzymatic machinery responsible for the synthesis of trans-3-hydroxy-L-proline is a complex of three proteins:

- Prolyl 3-hydroxylase 1 (P3H1): The catalytic subunit that hydroxylates proline residues at the C3 position.
- Cartilage-associated protein (CRTAP): A crucial co-factor for P3H1 activity.
- Cyclophilin B (PPIB): A peptidyl-prolyl cis-trans isomerase that may act as a chaperone in collagen folding.

This complex is localized in the endoplasmic reticulum and acts on procollagen chains before their assembly into the triple helix.

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